

# 2-Bromohexanoic acid physical properties

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## Compound of Interest

Compound Name: 2-Bromohexanoic acid

Cat. No.: B146095

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## An In-depth Technical Guide to the Physical Properties of 2-Bromohexanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromohexanoic acid** (CAS No: 616-05-7), a key intermediate in various organic syntheses. The information is presented to be a valuable resource for professionals in research, development, and drug discovery.

## Core Physical and Chemical Properties

**2-Bromohexanoic acid** is a colorless to light brown liquid at room temperature.<sup>[1][2]</sup> It is characterized by the presence of a bromine atom at the alpha-carbon relative to the carboxylic acid group, which imparts significant reactivity, making it a versatile building block in the synthesis of pharmaceuticals and other fine chemicals.<sup>[3][4]</sup>

## Data Presentation: Physical Properties of 2-Bromohexanoic Acid

The following table summarizes the key quantitative physical properties of **2-Bromohexanoic acid** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO <sub>2</sub>	[5]
Molecular Weight	195.05 g/mol	[5]
Melting Point	4 °C	[1][3]
Boiling Point	136-138 °C at 18 mmHg	[1][3][5]
Density	1.37 g/mL at 25 °C	[1][5]
Refractive Index	n <sub>20/D</sub> 1.472	[3][5]
Solubility	Soluble in alcohol and diethyl ether.[5] Very slightly soluble in water.[5]	
pKa (Predicted)	2.97 ± 0.21	[3]

## Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of organic compounds like **2-Bromohexanoic acid**.

### Melting Point Determination

The melting point of a solid organic compound can be determined by packing a small amount into a capillary tube and heating it slowly in a melting point apparatus.[6][7][8] The temperature range from the first sign of melting to the complete liquefaction of the sample is recorded as the melting point range.[6][7] For a pure compound, this range is typically narrow.

General Procedure:

- A small, finely powdered sample of the solid is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.

- The temperatures at which melting begins and is complete are recorded.[8]

## Boiling Point Determination

The boiling point of a liquid organic compound is the temperature at which its vapor pressure equals the atmospheric pressure.[9] A common method for micro-scale determination involves a Thiele tube or a similar apparatus.[10][11]

General Procedure:

- A small volume of the liquid is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The assembly is heated gently in a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[9][12]

## Density Determination

The density of a liquid is its mass per unit volume.[13] It is typically determined by measuring the mass of a known volume of the liquid.

General Procedure:

- The mass of a clean, dry pycnometer (specific gravity bottle) or a graduated cylinder is accurately measured.[13][14]
- The container is filled with the liquid to a calibrated mark, and the total mass is measured.
- The mass of the liquid is determined by subtraction.
- The density is calculated by dividing the mass of the liquid by its volume.[15]

## Refractive Index Measurement

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property that can be measured using a refractometer.<sup>[16]</sup>

General Procedure:

- A few drops of the liquid are placed on the prism of an Abbe refractometer.<sup>[16]</sup>
- The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The refractive index is read directly from the instrument's scale.<sup>[16]</sup> The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Solubility Determination

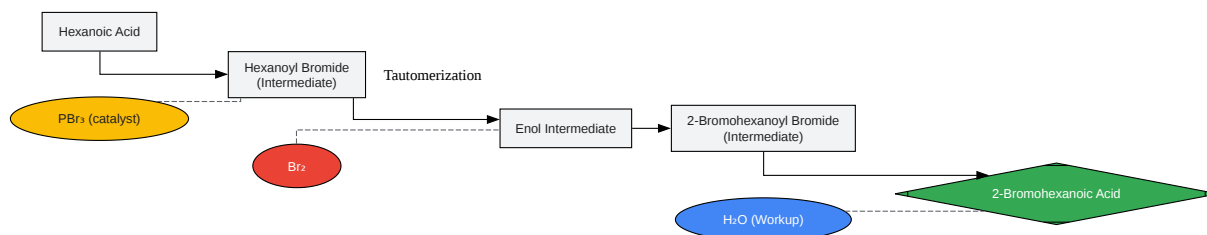
The solubility of an organic acid can be qualitatively assessed in various solvents to understand its polarity and acidic nature.

General Procedure:

- A small amount of the compound (e.g., 25 mg or 0.05 mL) is added to a test tube containing a small volume (e.g., 0.75 mL) of the solvent (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, diethyl ether).<sup>[17][18]</sup>
- The mixture is shaken vigorously.
- The compound is classified as soluble if it dissolves completely, and insoluble if it does not. <sup>[19]</sup> The solubility in aqueous acidic and basic solutions can provide information about the presence of acidic or basic functional groups.<sup>[18]</sup>

## Synthesis Workflow

**2-Bromohexanoic acid** is commonly synthesized from hexanoic acid via the Hell-Volhard-Zelinsky reaction.<sup>[20][21][22]</sup> This reaction involves the alpha-bromination of a carboxylic acid in the presence of a phosphorus catalyst.



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